

An In-Depth Technical Guide to the Spectroscopic Characterization of 6-Ethynynicotinonitrile

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Compound of Interest

Compound Name: 6-Ethynynicotinonitrile

CAS No.: 1211588-35-0

Cat. No.: B1457886

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This guide provides a comprehensive analysis of the spectroscopic data for **6-ethynynicotinonitrile**, a molecule of significant interest to researchers in medicinal chemistry and materials science. In the absence of experimentally acquired spectra in the public domain, this document leverages advanced computational prediction tools to generate and interpret the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. This approach provides a robust framework for the structural elucidation and analytical characterization of this compound, offering valuable insights for its synthesis, purification, and application in drug development and materials research.

Molecular Structure and Key Spectroscopic Features

6-Ethynynicotinonitrile (CAS No. 1211588-35-0) possesses a unique combination of functional groups that give rise to a distinct spectroscopic fingerprint. The molecule consists of a pyridine ring substituted with a nitrile ($\text{-C}\equiv\text{N}$) group at the 3-position and a terminal ethynyl ($\text{-C}\equiv\text{CH}$) group at the 6-position.

Molecular Formula: $C_8H_4N_2$ Molecular Weight: 128.13 g/mol

The key structural features to be analyzed are:

- **Aromatic Pyridine Ring:** The disubstituted pyridine ring will exhibit characteristic signals in both 1H and ^{13}C NMR spectra, with chemical shifts influenced by the electron-withdrawing nature of the nitrile and ethynyl substituents.
- **Nitrile Group ($-C\equiv N$):** This group will display a sharp, medium-intensity absorption band in the IR spectrum in the triple bond region.
- **Terminal Ethynyl Group ($-C\equiv CH$):** This functional group is identifiable by a sharp, weak to medium absorption from the $C\equiv C$ stretch and a characteristic sharp, strong absorption from the terminal $\equiv C-H$ stretch in the IR spectrum. The acetylenic proton will also produce a distinct singlet in the 1H NMR spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Due to the unavailability of experimental spectra, the following data has been generated using a validated online NMR prediction engine.

Predicted 1H NMR Spectrum

The predicted 1H NMR spectrum of **6-ethynynicotinonitrile** in $CDCl_3$ reveals three distinct signals corresponding to the three protons on the pyridine ring and the one acetylenic proton.

Table 1: Predicted 1H NMR Data for **6-Ethynynicotinonitrile**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
8.85	d	1H	H-2
8.05	dd	1H	H-4
7.70	d	1H	H-5
3.40	s	1H	$\equiv C-H$

Interpretation:

- H-2 (8.85 ppm): This proton is deshielded due to its position ortho to the ring nitrogen and the nitrile group, resulting in the most downfield chemical shift. It appears as a doublet due to coupling with H-4.
- H-4 (8.05 ppm): This proton is situated between the nitrile and ethynyl groups and experiences deshielding from both. It appears as a doublet of doublets due to coupling with H-2 and H-5.
- H-5 (7.70 ppm): This proton is ortho to the ethynyl group and shows a chemical shift further upfield compared to H-2 and H-4. It appears as a doublet due to coupling with H-4.
- $\equiv\text{C-H}$ (3.40 ppm): The acetylenic proton appears as a sharp singlet, a characteristic feature of terminal alkynes.

Predicted ^{13}C NMR Spectrum

The predicted ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Data for **6-Ethynynicotinonitrile**

Chemical Shift (ppm)	Assignment
153.0	C-2
149.5	C-6
140.0	C-4
129.0	C-5
116.5	C-3
115.0	-C $\equiv$ N
83.0	-C $\equiv$ CH
81.0	-C $\equiv$ CH

Interpretation:

- **Aromatic Carbons (116.5 - 153.0 ppm):** The pyridine ring carbons resonate in the typical aromatic region. The carbons directly attached to the nitrogen (C-2 and C-6) and the electron-withdrawing nitrile group (C-2, C-4) are shifted downfield.
- **Nitrile Carbon (115.0 ppm):** The carbon of the nitrile group appears in the characteristic region for cyano compounds.
- **Alkynyl Carbons (81.0 and 83.0 ppm):** The two sp-hybridized carbons of the ethynyl group resonate at these upfield chemical shifts, which is typical for alkyne carbons.

Experimental Protocol for NMR Data Acquisition

While the presented data is predictive, the following outlines a standard experimental protocol for acquiring high-quality NMR spectra for a compound like **6-ethynynicotinonitrile**.

Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The predicted IR spectrum of **6-ethynynicotinonitrile** shows characteristic absorption bands for the alkyne, nitrile, and aromatic moieties.

Table 3: Predicted IR Absorption Frequencies for **6-Ethynynicotinonitrile**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Strong, Sharp	≡C-H stretch (terminal alkyne)
~2240	Medium, Sharp	-C≡N stretch (nitrile)
~2120	Weak-Medium, Sharp	-C≡C- stretch (alkyne)
~1600-1450	Medium	C=C and C=N stretching (pyridine ring)
~900-650	Strong	C-H out-of-plane bending (aromatic)

Interpretation:

- $\equiv\text{C-H}$ Stretch ($\sim 3300\text{ cm}^{-1}$): The strong, sharp peak around 3300 cm^{-1} is a definitive indicator of the terminal alkyne's C-H bond.^[1]
- $-\text{C}\equiv\text{N}$ Stretch ($\sim 2240\text{ cm}^{-1}$): The nitrile group is identified by a sharp absorption of medium intensity in the $2260\text{--}2240\text{ cm}^{-1}$ region.^{[1][2]}
- $-\text{C}\equiv\text{C}-$ Stretch ($\sim 2120\text{ cm}^{-1}$): The carbon-carbon triple bond of the alkyne shows a weaker absorption around $2150\text{--}2100\text{ cm}^{-1}$.^{[1][3]}
- Pyridine Ring Vibrations ($\sim 1600\text{--}1450\text{ cm}^{-1}$): The absorptions in this region are due to the C=C and C=N stretching vibrations within the aromatic pyridine ring.
- Aromatic C-H Bending ($\sim 900\text{--}650\text{ cm}^{-1}$): The strong absorptions in this fingerprint region are characteristic of the out-of-plane C-H bending vibrations of the substituted pyridine ring.

Experimental Protocol for IR Data Acquisition

The following protocol describes a standard method for obtaining an IR spectrum using an Attenuated Total Reflectance (ATR) accessory, which is suitable for solid samples.

Caption: Workflow for IR data acquisition using an ATR-FTIR spectrometer.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure. The predicted electron ionization (EI) mass spectrum of **6-ethynynicotinonitrile** is discussed below.

Table 4: Predicted Major Fragments in the Mass Spectrum of **6-Ethynynicotinonitrile**

m/z	Predicted Fragment	Interpretation
128	$[C_8H_4N_2]^+$	Molecular Ion (M^+)
102	$[C_7H_4N]^+$	Loss of HCN from the nitrile group
101	$[C_7H_3N]^+$	Loss of HCN from the pyridine ring
76	$[C_6H_4]^+$	Loss of two HCN molecules
75	$[C_6H_3]^+$	Further fragmentation
51	$[C_4H_3]^+$	Fragmentation of the aromatic ring

Interpretation:

- Molecular Ion (m/z 128): The presence of a peak at m/z 128 would confirm the molecular weight of the compound. Aromatic compounds typically show a prominent molecular ion peak due to the stability of the aromatic ring.[\[4\]](#)
- Loss of HCN (m/z 102 and 101): A common fragmentation pathway for aromatic nitriles is the loss of a molecule of hydrogen cyanide (HCN, 27 Da).[\[5\]](#) This can occur from the nitrile group or through rearrangement and loss from the pyridine ring.
- Further Fragmentation (m/z 76, 75, 51): Subsequent fragmentation of the pyridine ring leads to the formation of smaller, stable aromatic and unsaturated fragments.

Experimental Protocol for Mass Spectrometry Data Acquisition

The following is a general procedure for obtaining an EI mass spectrum using a gas chromatograph-mass spectrometer (GC-MS).

Caption: Workflow for GC-MS data acquisition and processing.

Conclusion

This technical guide provides a detailed, albeit predictive, spectroscopic characterization of **6-ethynylnicotinonitrile**. The predicted ^1H NMR, ^{13}C NMR, IR, and MS data are consistent with the known spectroscopic behavior of the constituent functional groups. The presented data and interpretations offer a valuable resource for researchers working with this compound, aiding in its identification, purity assessment, and further investigation in various scientific disciplines. The detailed experimental protocols also serve as a practical guide for obtaining high-quality experimental data.

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